

Comprehensive Chemical Safety and Handling Guide: 2-Chlorobut-2-enoic Acid

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Compound of Interest

Compound Name: 2-Chlorobut-2-enoic acid

CAS No.: 53993-41-2

Cat. No.: B7902176

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PART 1: Executive Summary & Nomenclature Clarification

In chemical informatics and drug development, structural and numerical precision is non-negotiable. It is critical to address a common database discrepancy often encountered by researchers: CAS Registry Number 600-11-3 is frequently misattributed in informal safety queries. Authoritative chemical databases confirm that CAS 600-11-3 strictly corresponds to the aliphatic halide 2,3-dichloropentane[1],[2].

The actual target of this technical guide—**2-chlorobut-2-enoic acid** (synonymous with 2-chlorocrotonic acid)—is registered under CAS 600-13-5[1]. This whitepaper provides an in-depth toxicological profile, self-validating handling protocols, and mechanistic safety data for **2-chlorobut-2-enoic acid**, a highly reactive alpha-chloro-

-unsaturated carboxylic acid utilized extensively as a building block in organic synthesis and pharmaceutical manufacturing[3].

PART 2: Physicochemical Profiling & Mechanistic Toxicology

To handle a chemical safely, one must understand the causality behind its reactivity. **2-Chlorobut-2-enoic acid** is not merely a corrosive acid; it is a bifunctional electrophile.

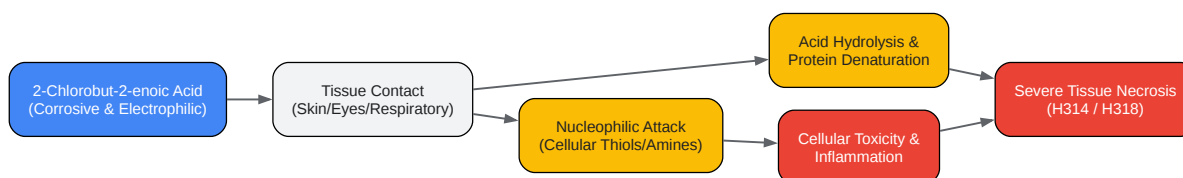
Data Presentation: Physicochemical & Hazard Summary

Property / Hazard	Data / GHS Classification	Mechanistic Implication
Chemical Formula	C4H5ClO2	Halogenated unsaturated organic acid.
Molecular Weight	120.53 g/mol	Low molecular weight facilitates rapid tissue penetration.
Storage Conditions	2-8°C, Inert Atmosphere,[3]	Prevents oxidative degradation and spontaneous polymerization.
GHS Hazard: H314	Severe skin burns and eye damage[4]	Driven by hydronium ion release and cellular protein denaturation.
GHS Hazard: H335	May cause respiratory irritation	High vapor pressure of the acidic proton causes mucosal damage.

Mechanistic Insight (Expertise & Experience)

The severe toxicity of **2-chlorobut-2-enoic acid** is driven by two distinct chemical pathways. First, the dissociation of the carboxylic acid protonates cellular water, leading to rapid acid hydrolysis of lipid bilayers. Second, the alpha-chloro-

-unsaturated system acts as a potent Michael acceptor. It undergoes nucleophilic attack by cellular thiols (e.g., cysteine residues) and amines (e.g., lysine residues), leading to irreversible covalent modification of proteins. This dual-threat mechanism (acidic burn + electrophilic alkylation) makes it significantly more hazardous than simple aliphatic acids, resulting in severe tissue necrosis[4].



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Fig 1: Mechanistic pathway of **2-chlorobut-2-enoic acid**-induced tissue damage.

PART 3: Self-Validating Experimental Protocols

Trustworthiness in laboratory safety relies on protocols that inherently verify their own success. The following methodologies are designed for researchers handling **2-chlorobut-2-enoic acid**.

Protocol A: Bench-Scale Handling & Transfer

Objective: Safely transfer the compound while maintaining its integrity and protecting the operator.

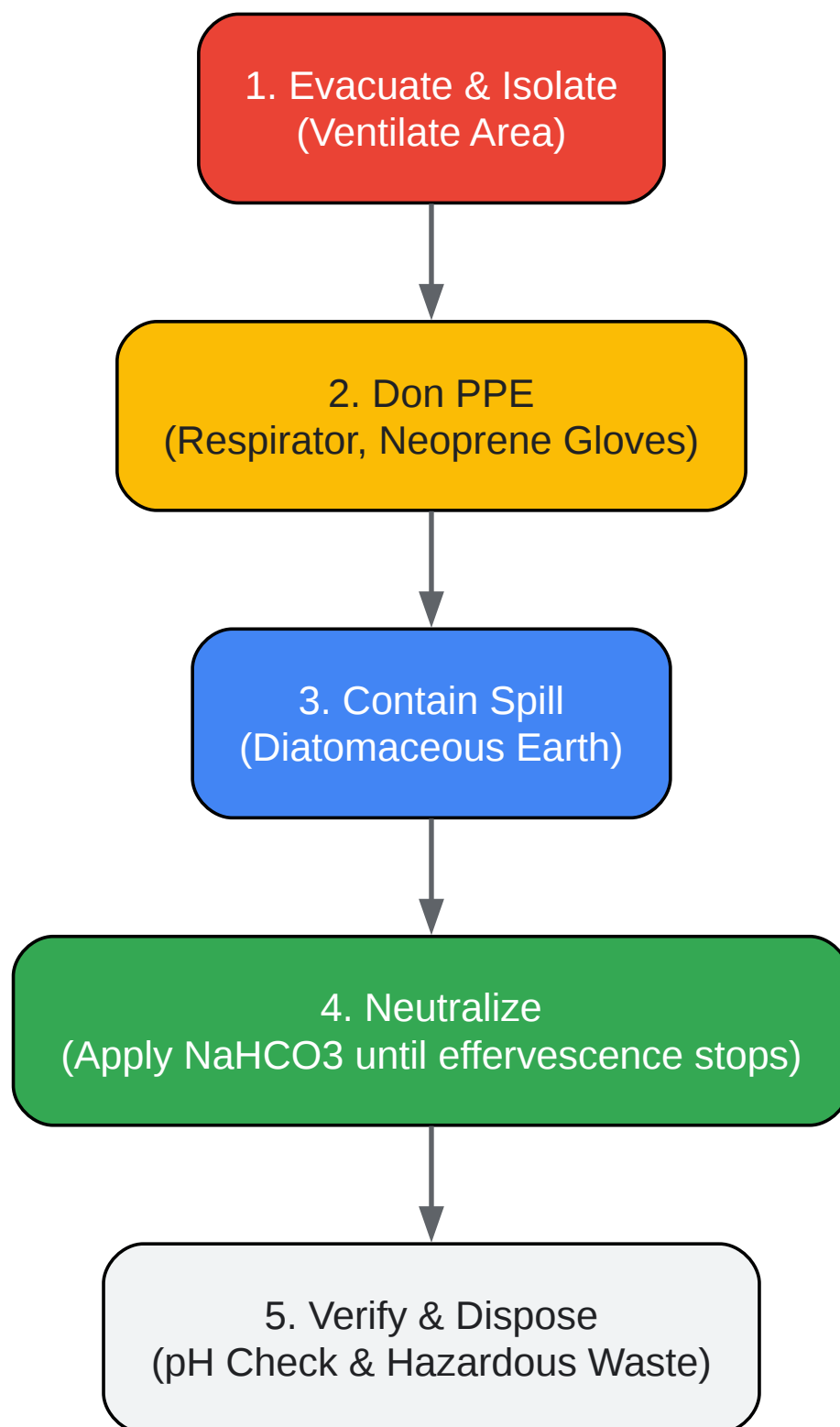
- Environmental Verification: Ensure the fume hood face velocity is between 80–120 fpm. Do not proceed if the airflow monitor alarm is active.
- PPE Selection: Don a lab coat, chemical splash goggles, and heavy-duty neoprene gloves.
 - Causality: Standard nitrile gloves offer insufficient breakthrough times for halogenated organics; neoprene provides superior resistance to chlorinated compounds.
- Atmospheric Control: Retrieve the reagent from 2-8°C storage. Flush a receiving Schlenk flask with Argon for 5 minutes.
 - Causality: The inert atmosphere prevents atmospheric moisture from initiating hydrolysis or degradation of the compound.
- Transfer: Use a positive-displacement pipette or a flame-dried spatula to transfer the required mass.
- Validation: Seal the primary container, purge the headspace with Argon, and return immediately to 2-8°C storage to maintain 95%+ purity[3].

Protocol B: Chemical Spill Neutralization Workflow

Objective: Neutralize and contain a localized spill without generating toxic byproducts or thermal runaway.

- Evacuate & Isolate: Immediately clear personnel from the vicinity and maximize fume hood exhaust.

- Containment: Surround the spill with an inert absorbent such as diatomaceous earth or dry sand.
 - Causality: Prevents the spread of the corrosive liquid and limits vapor emission.
- Neutralization: Slowly broadcast solid Sodium Bicarbonate (NaHCO_3) over the spill.
 - Causality: A weak base is chosen over strong bases (like NaOH) to prevent a violent exothermic reaction that could vaporize the acid.
- Self-Validation (Critical Step): Wait for effervescence (CO_2 gas evolution) to cease. Apply a few drops of water and test the slurry with pH paper. The protocol is only complete when the pH reads between 6.5 and 7.5.
- Disposal: Scoop the neutralized slurry into a chemically compatible hazardous waste container, label as "Halogenated Organic Waste," and submit for institutional disposal.



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Fig 2: Step-by-step emergency response workflow for **2-chlorobut-2-enoic acid** spills.

References

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